

Technical Support Center: PF-6870961 Hydrochloride Salt

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Compound of Interest		
Compound Name:	PF-6870961	
Cat. No.:	B10856242	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information for the successful preparation and use of **PF-6870961** hydrochloride salt in experiments.

Frequently Asked Questions (FAQs)

Q1: What is PF-6870961 and what is its mechanism of action?

PF-6870961 is the major hydroxy metabolite of PF-5190457, a ghrelin receptor inverse agonist. [1][2][3] It acts by binding to the growth hormone secretagogue receptor 1a (GHSR1a), also known as the ghrelin receptor, and inhibiting its constitutive activity.[1][4][5] This makes it a valuable tool for studying the physiological roles of the ghrelin system.

Q2: What are the advantages of using the hydrochloride salt of **PF-6870961**?

The hydrochloride salt of **PF-6870961** exhibits superior aqueous solubility compared to other salt forms, such as the fumarate salt.[6] This property is advantageous for dissolution and formulation in bioassays.[6] For in vivo studies in rodents, the hydrochloride salt has been used to improve solubility for administration.[4][7][8]

Q3: How should I store **PF-6870961** hydrochloride salt?

To ensure stability, solid **PF-6870961** hydrochloride salt should be stored in a tightly sealed container, protected from light, at low temperatures. While specific long-term stability data for



the hydrochloride salt is not extensively published, a synthetic intermediate was noted to decompose when exposed to air and light at room temperature.[6] Therefore, it is recommended to store the solid compound at -20°C or -80°C under an inert atmosphere. Stock solutions, once prepared, should also be stored at -20°C or -80°C to minimize degradation.[4]

Q4: In what solvents can I dissolve **PF-6870961** hydrochloride salt?

PF-6870961 hydrochloride is highly soluble in water and saline.[6] It is also soluble in mixtures of ethanol and methanol, and can be recrystallized from 85% aqueous ethanol.[6] For in vitro assays, it has been dissolved in dimethyl sulfoxide (DMSO), with a final concentration of 0.1% DMSO being used for off-target screening.[7]

Data Presentation

Table 1: Solubility of PF-6870961 Hydrochloride Salt

Solvent/Vehicle	Concentration	Reference
Water	10 mg / 0.25 mL (40 mg/mL)	[6]
Saline	10 mg / 0.25 mL (40 mg/mL)	[6]
85% Aqueous Ethanol	Soluble for recrystallization	[6]
0.1% DMSO in assay buffer	Soluble for in vitro screening	[7]
4% Tween 80 in Saline	Vehicle for in vivo administration	[4]

Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of PF-6870961 hydrochloride salt in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration.



- Dissolution: Vortex the solution gently until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary, but avoid excessive heat.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed, light-protected tubes and store at -80°C. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation for In Vivo Administration (Rodent Model)

This protocol is based on the vehicle used in published preclinical studies.[4]

- Vehicle Preparation: Prepare a sterile solution of 4% Tween® 80 in physiological saline.
- Compound Suspension: Weigh the required amount of PF-6870961 hydrochloride salt for the desired dosage (e.g., 2.5, 10, or 40 mg/kg).
- Suspension: Add the appropriate volume of the 4% Tween® 80 in saline vehicle to the compound.
- Homogenization: Vortex and sonicate the suspension until it is uniform. This preparation should be administered shortly after preparation.

Troubleshooting Guides

Issue 1: Compound Precipitation in Aqueous Solution

- Possible Cause: The solubility limit in the aqueous buffer has been exceeded.
- Troubleshooting Steps:
 - Decrease the final concentration of the compound in the assay.
 - If a DMSO stock is used, ensure the final DMSO concentration in the aqueous buffer is low (typically ≤ 0.5%).
 - Consider using a co-solvent or surfactant in your buffer, but validate its compatibility with your experimental system.



Issue 2: Inconsistent Results Between Experiments

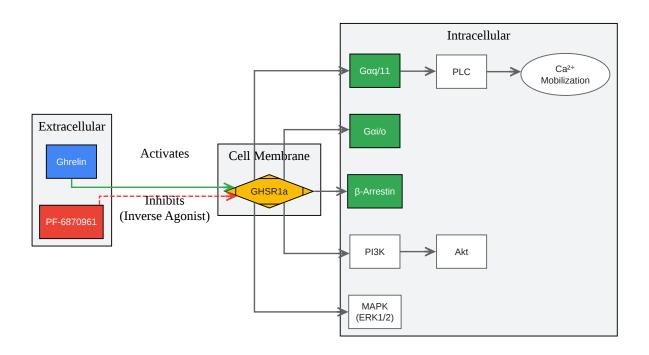
- Possible Cause 1: Degradation of the compound in stock solutions.
- Troubleshooting Steps:
 - Prepare fresh stock solutions more frequently.
 - Avoid repeated freeze-thaw cycles of stock solutions by preparing smaller aliquots.
 - Store stock solutions at -80°C and protect them from light.
- Possible Cause 2: Variability in experimental conditions.
- Troubleshooting Steps:
 - Ensure consistent cell passage numbers and confluency for cell-based assays.
 - Use reagents from the same lot number where possible.
 - Calibrate pipettes regularly to ensure accurate dosing.

Issue 3: Unexpected Biological Effects

- Possible Cause: Off-target effects of the compound.
- Troubleshooting Steps:
 - PF-6870961 has been shown to have no off-target interactions across a panel of 71 binding and enzyme targets at concentrations of 100 nM and 10,000 nM.[1][4][5]
 - However, it is always good practice to include appropriate controls. Use a structurally unrelated ghrelin receptor inverse agonist to confirm that the observed phenotype is due to on-target activity.
 - Perform dose-response experiments to establish a clear relationship between compound concentration and the observed effect.



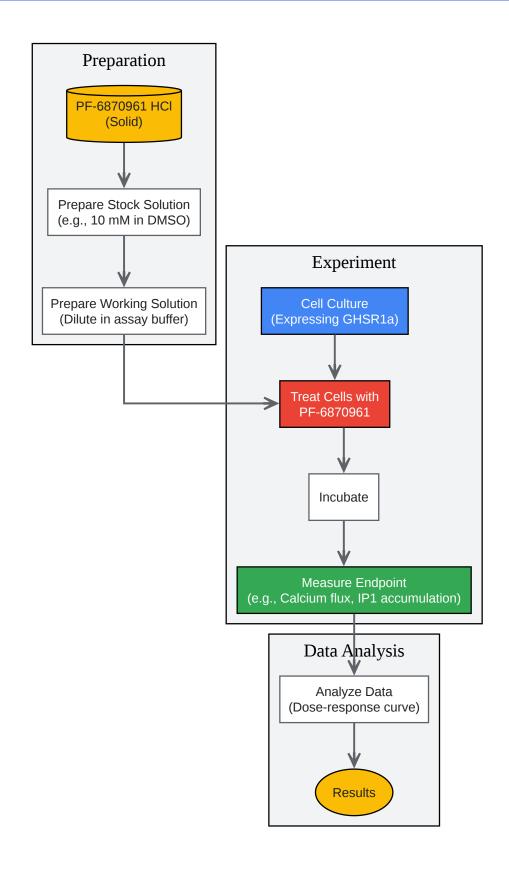
Mandatory Visualizations



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Caption: GHSR1a Signaling and PF-6870961 Inhibition.

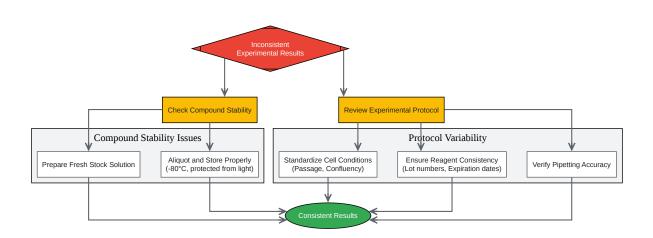




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Caption: In Vitro Experimental Workflow.





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Caption: Troubleshooting Inconsistent Results.

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